

Technical Guide: GC-MS Fragmentation Pattern of 3-Methoxy-3-methylbutyl Propanoate

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Compound of Interest

Compound Name: *3-Methoxy-3-methylbutyl propanoate*

CAS No.: *1080673-42-2*

Cat. No.: *B14131450*

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Executive Summary

3-Methoxy-3-methylbutyl propanoate (MMBP) is an emerging "green" solvent widely utilized in pharmaceutical formulations and coating applications as a safer alternative to traditional glycol ethers. Its structural backbone—a propionate ester coupled with a tertiary ether tail—imparts unique volatility and solubility profiles.

For analytical chemists and drug development professionals, accurate identification of MMBP is critical, particularly when distinguishing it from structural isomers or its hydrolysis product, 3-methoxy-3-methylbutanol (MMB). This guide provides a definitive analysis of the Electron Ionization (EI) fragmentation pathways of MMBP, establishing a self-validating identification protocol.

Chemical Identity & Structural Logic

Property	Detail
IUPAC Name	3-Methoxy-3-methylbutyl propanoate
CAS Number	Not widely listed; Analogous to Acetate (CAS 103429-90-9)
Molecular Formula	
Molecular Weight	174.24 g/mol
Key Moieties	1.[1][2] Propionyl Group (2. Tertiary Ether Group ()

Mechanistic Insight: The molecule contains two "trigger points" for fragmentation: the carbonyl oxygen (driving

-cleavage of the ester) and the ether oxygen (driving

-cleavage of the methoxy group). In 70 eV EI mass spectrometry, the tertiary ether moiety exerts the strongest directing effect due to the high stability of the resulting tertiary oxonium ion.

Experimental Protocol: GC-MS Characterization

To replicate the fragmentation patterns described below, the following method parameters are recommended. This protocol ensures separation from common co-eluting solvents like PMA (Propylene glycol methyl ether acetate).

Methodology

- Instrument: Single Quadrupole GC-MS (e.g., Agilent 5977 or equivalent).
- Ionization: Electron Impact (EI) at 70 eV.
- Column: Non-polar 5% phenyl-methylpolysiloxane (e.g., DB-5ms, HP-5ms),
.
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).

- Inlet Temp: 250°C (Split ratio 50:1).
- Oven Program:
 - Hold 40°C for 2 min.
 - Ramp 10°C/min to 200°C.
 - Hold 2 min.
- Source Temp: 230°C.

Fragmentation Analysis & Pathway Mechanism[3]

The mass spectrum of MMBP is dominated by cleavage events driven by charge localization on the ether oxygen. Unlike simple linear esters, the molecular ion (

) is virtually non-existent due to the lability of the tertiary carbon-oxygen bonds.

Primary Fragmentation Pathway

1. The Base Peak: m/z 73 (Tertiary Oxonium Ion)

The most abundant ion in the spectrum is m/z 73.

- Mechanism: Inductive cleavage (-cleavage) at the tertiary carbon of the ether group.
- Causality: The ionization of the ether oxygen weakens the bond between the quaternary carbon and the ethylene linker. The resulting fragment, , is a resonance-stabilized tertiary oxonium ion.
- Diagnostic Value: This peak is the "fingerprint" of the 3-methoxy-3-methyl moiety. It is shared with the alcohol precursor (MMB) but distinguishes MMBP from linear butyl propionates.

2. The Acylium Ion: m/z 57

- Mechanism:

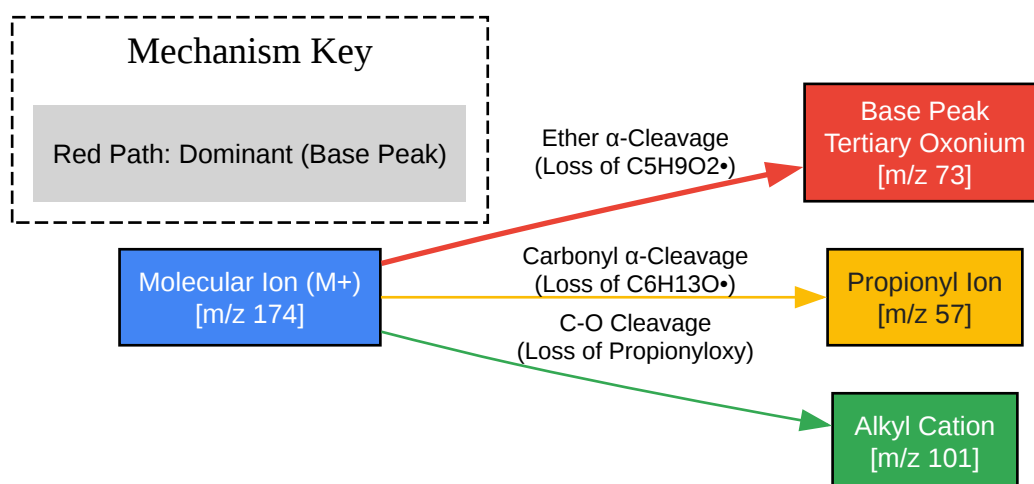
-Cleavage adjacent to the carbonyl group.[3]

- Fragment:
- Significance: Confirms the propanoate head group. If this were an acetate ester, this peak would shift to m/z 43 ().

3. Secondary Fragments

- m/z 101 (): Loss of the propionyloxy group (). This represents the carbocation of the alcohol chain.
- m/z 29 (): Secondary fragmentation of the propionyl group or ethyl chain.
- m/z 143 (): Loss of the methoxy radical (). Usually low abundance due to the preference for forming the stable m/z 73 cation.

Fragmentation Pathway Diagram



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Figure 1: Mechanistic fragmentation pathway of **3-Methoxy-3-methylbutyl propanoate**. The formation of m/z 73 is the thermodynamically favored route.

Comparative Analysis: MMBP vs. Alternatives

In drug development and solvent selection, MMBP is often compared to PMA (Propylene Glycol Methyl Ether Acetate) and its own precursor, MMB (3-Methoxy-3-methylbutanol). Distinguishing these requires specific ion monitoring.^[4]

Table 1: Diagnostic Ion Comparison

Compound	Molecular Weight	Base Peak (m/z)	Key Diagnostic Ions	Retention Index (Approx DB-5)
MMBP (Propanoate)	174	73	57 (Propionyl), 101	~1150
MMB Acetate	160	73	43 (Acetyl), 87	~1080
MMB (Alcohol)	118	59/73	43, 59 (Acetone-like)	~950
PMA (Competitor)	132	43	87, 72	~980

Differentiation Strategy

- MMBP vs. MMB Acetate: Both share the m/z 73 base peak. Look for m/z 57 (MMBP) vs. m/z 43 (Acetate). The m/z 57 peak is absent in the acetate analog (except as a minor hydrocarbon fragment).
- MMBP vs. PMA: PMA is dominated by m/z 43 and m/z 87. It lacks the intense m/z 73 signal characteristic of the gem-dimethyl ether group found in MMBP.
- MMBP vs. MMB (Alcohol): The alcohol will exhibit a broad O-H stretch in IR, but in MS, the absence of the acylium ion (m/z 57) confirms the hydrolysis product.

Summary of Diagnostic Criteria

To confirm the identity of **3-Methoxy-3-methylbutyl propanoate** in a sample:

- Check Retention Time: Must elute later than PMA and MMB Acetate on a non-polar column.
- Verify Base Peak: Spectrum must be dominated by m/z 73.
- Confirm Propionate: Presence of m/z 57 is mandatory.
- Absence of Molecular Ion: A visible peak at 174 is rare; do not use its absence as a negative indicator.

References

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- Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. (General reference for McLafferty and Alpha-Cleavage mechanisms).

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